

A Comprehensive Technical Guide to the Safe Handling of Potassium Vinyltrifluoroborate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Potassium vinyltrifluoroborate

Cat. No.: B043214

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of the safety and handling procedures for **potassium vinyltrifluoroborate**. The information is compiled and synthesized from various safety data sheets (SDS) to ensure a thorough understanding of the potential hazards and the necessary precautions for its use in a laboratory and research setting.

Chemical and Physical Properties

Potassium vinyltrifluoroborate is a white to off-white solid organoboron compound.[1] It is recognized for its stability under standard conditions, particularly its stability in air and water, which makes it a versatile reagent in organic synthesis.[2] However, it is also noted to be hygroscopic and may be light-sensitive.[2][3]

Table 1: Physical and Chemical Properties of **Potassium Vinyltrifluoroborate**

Property	Value
Chemical Formula	C ₂ H ₃ BF ₃ K[1][4]
Molecular Weight	133.95 g/mol [4][5]
Appearance	White to off-white or yellow solid/powder[1][6]
Melting Point	230-242 °C (decomposes)[2][6]
Solubility	Soluble in polar organic solvents[1]
Stability	Stable under recommended storage conditions; hygroscopic[2][4][7]

Hazard Identification and Classification

Potassium vinyltrifluoroborate is classified as a hazardous substance. Depending on the supplier and concentration, it is identified as causing skin irritation or severe skin burns, and serious eye irritation or damage.[4][5][8] It may also cause respiratory irritation.[4][8]

Table 2: GHS Hazard Classification for **Potassium Vinyltrifluoroborate**

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B / 2	H314: Causes severe skin burns and eye damage / H315: Causes skin irritation[5][8]
Serious Eye Damage/Eye Irritation	1 / 2A	H318: Causes serious eye damage / H319: Causes serious eye irritation[8]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[8]

Signal Word: Danger or Warning[8]

Hazard Pictograms:

- GHS05 (Corrosion)[8]
- GHS07 (Exclamation Mark)

Safe Handling and Storage Protocols

Proper handling and storage are crucial to minimize the risks associated with **potassium vinyltrifluoroborate**.

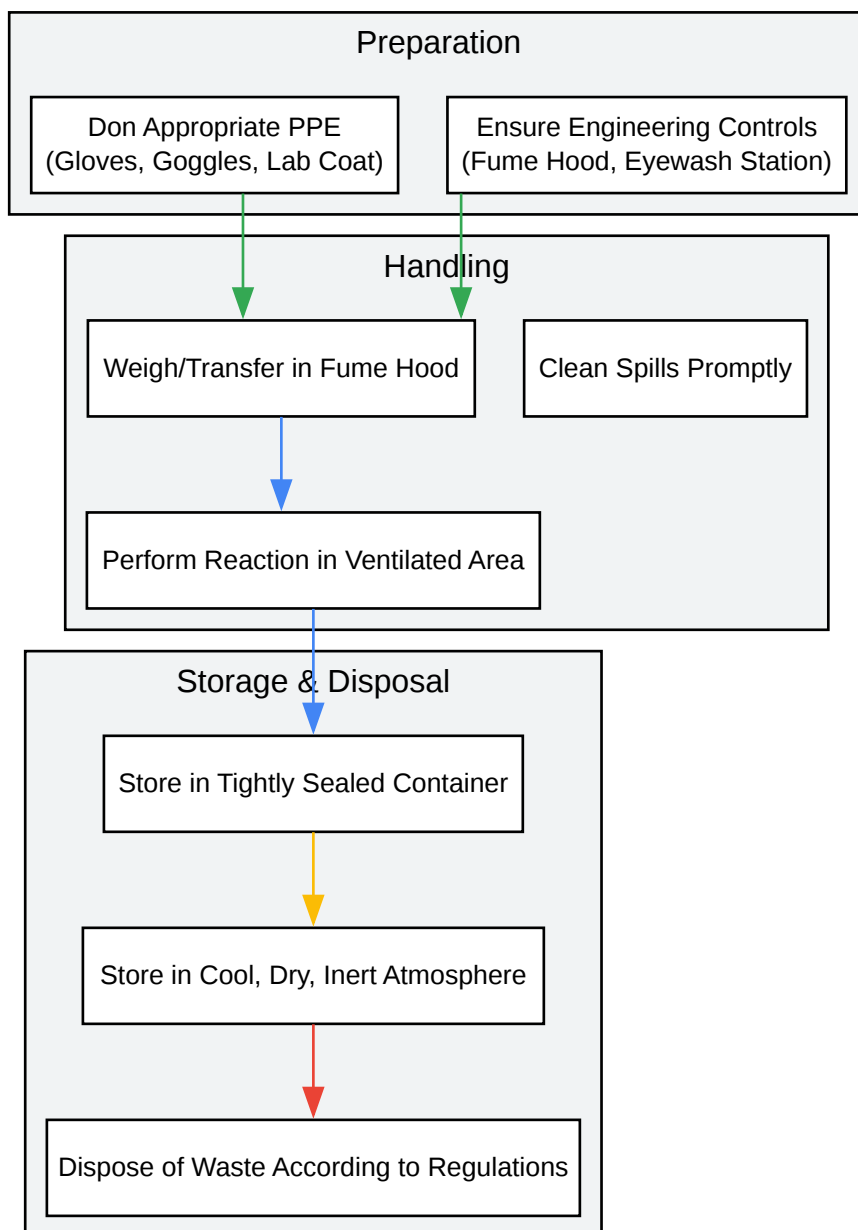
Handling

- Engineering Controls: Work in a well-ventilated area. The use of a chemical fume hood is recommended.[2] Ensure that eyewash stations and safety showers are readily accessible.[2][8]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.[8]
 - Skin Protection: Wear protective gloves and a lab coat.[4][8]
 - Respiratory Protection: If dust is generated, use a NIOSH-approved respirator.[4]
- General Hygiene: Avoid contact with skin, eyes, and clothing.[7] Do not breathe dust.[2] Wash hands thoroughly after handling.[8] Do not eat, drink, or smoke in the work area.[3]

Storage

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[2]
- Store under an inert atmosphere (e.g., argon or nitrogen).[2][3][6]
- Protect from moisture and light.[2][3]
- Store away from incompatible materials such as strong oxidizing agents, strong reducing agents, acids, acid chlorides, and acid anhydrides.[2][4]

Safe Handling Workflow for Potassium Vinyltrifluoroborate



[Click to download full resolution via product page](#)

Caption: A logical workflow for the safe handling of **potassium vinyltrifluoroborate**.

Emergency Procedures

In the event of accidental exposure or a spill, immediate and appropriate action is necessary.

First-Aid Measures

Table 3: First-Aid Measures for **Potassium Vinyltrifluoroborate** Exposure

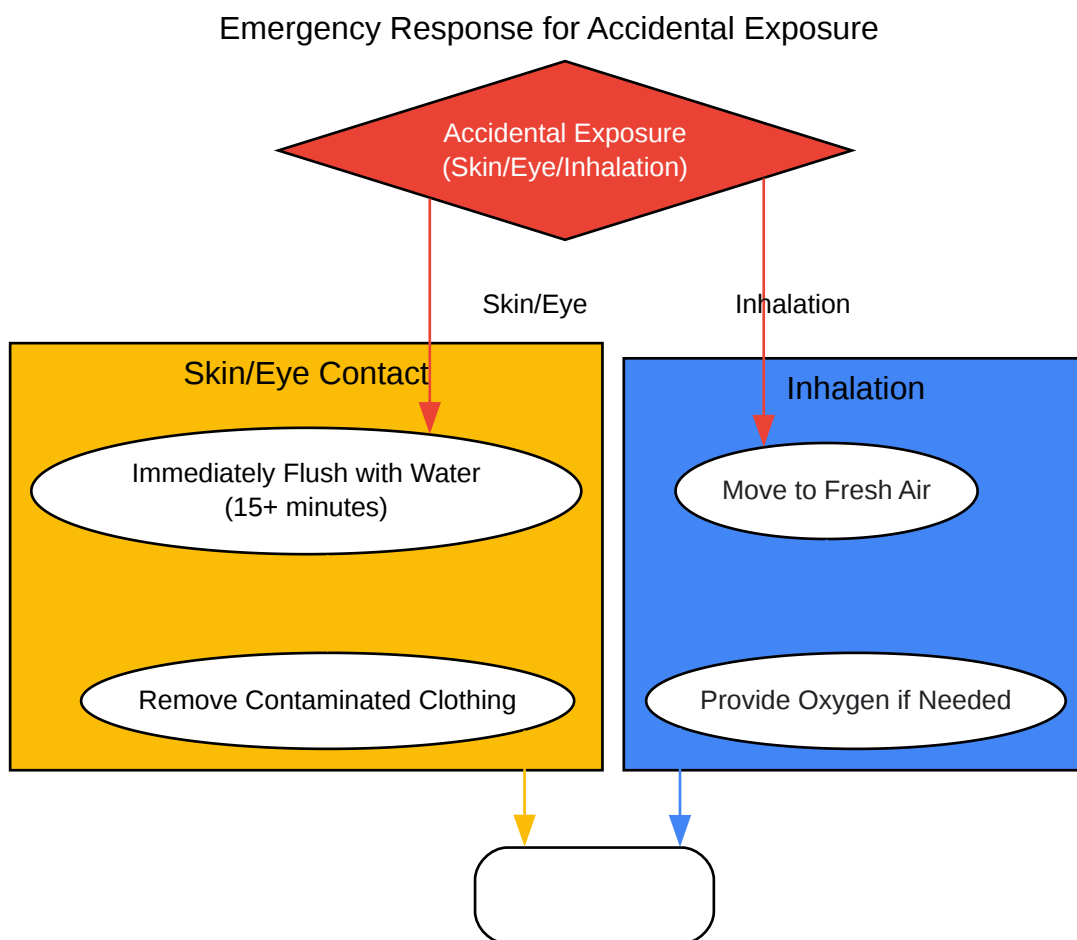
Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[4][8]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[2][4][8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[2][4][8]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2][4][8]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4]
- Hazardous Combustion Products: Thermal decomposition can produce carbon oxides, hydrogen fluoride, borane/boron oxides, and potassium oxides.[8]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[2]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment. Avoid breathing dust and contact with the substance.[4]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[4]
- Methods for Cleaning Up: Sweep up the spilled solid and place it in a suitable, closed container for disposal. Avoid generating dust.[2][4]



[Click to download full resolution via product page](#)

Caption: An emergency response workflow for accidental exposure to **potassium vinyltrifluoroborate**.

Stability and Reactivity

Potassium vinyltrifluoroborate is generally stable under recommended storage conditions.^[4] However, it is hygroscopic and can react with certain substances.^{[2][7]}

Table 4: Stability and Reactivity Profile

Parameter	Description
Reactivity	Generally stable, but can be reactive. ^[1]
Chemical Stability	Stable under standard ambient conditions.
Conditions to Avoid	Exposure to moist air or water, and incompatible materials. ^{[2][7]}
Incompatible Materials	Strong oxidizing agents, strong reducing agents, acids, acid chlorides, and acid anhydrides. ^{[2][4]}
Hazardous Decomposition Products	Carbon oxides, hydrogen fluoride, borane/boron oxides, and potassium oxides upon combustion. ^[8]

Toxicological Information

The toxicological properties of **potassium vinyltrifluoroborate** have not been thoroughly investigated.^[4] The available information is largely based on its classification as a corrosive or irritant.

Table 5: Summary of Toxicological Information

Effect	Description
Acute Toxicity	No data available.
Skin Corrosion/Irritation	Causes skin irritation or severe skin burns.[8]
Serious Eye Damage/Irritation	Causes serious eye irritation or damage.[8]
Respiratory Sensitization	May cause respiratory irritation.[4][8]
Carcinogenicity	Not classified as a carcinogen by IARC, NTP, or OSHA.
Symptoms of Exposure	May include coughing, shortness of breath, headache, nausea, and vomiting.

Note on Experimental Protocols: Detailed experimental methodologies for the toxicological and safety assessments of **potassium vinyltrifluoroborate** are not publicly available in the cited safety data sheets. The information provided is a summary of known hazards and recommended handling procedures.

Disposal Considerations

Dispose of **potassium vinyltrifluoroborate** and its contaminated packaging in accordance with local, state, and federal regulations. It is recommended to use a licensed professional waste disposal service.[4] Do not mix with other waste.

Conclusion

Potassium vinyltrifluoroborate is a valuable reagent in chemical synthesis, but it requires careful handling due to its hazardous properties. By adhering to the safety protocols outlined in this guide, researchers and scientists can minimize the risks and ensure a safe working environment. Always refer to the most current Safety Data Sheet provided by the supplier before use.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 13682-77-4: Potassium vinyltrifluoroborate [cymitquimica.com]
- 2. fishersci.com [fishersci.com]
- 3. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 4. capotchem.cn [capotchem.cn]
- 5. Potassium vinyltrifluoroborate | C₂H₃BF₃K | CID 23679353 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. lookchem.com [lookchem.com]
- 7. assets.thermofisher.com [assets.thermofisher.com]
- 8. synquestprodstorage.blob.core.windows.net [synquestprodstorage.blob.core.windows.net]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Safe Handling of Potassium Vinyltrifluoroborate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b043214#potassium-vinyltrifluoroborate-safety-and-handling-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com